

# solanidine storage conditions sample preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Solanidine

CAS No.: 80-78-4

Cat. No.: S576420

[Get Quote](#)

## Sample Collection & Storage Conditions

Proper collection and storage are critical for obtaining reliable **solanidine** measurements. The table below summarizes the key conditions and potential issues.

Factor	Recommended Condition	Potential Issue & Reference
Sample Type	Serum, plasma (Li-Heparin [1]), whole blood [2], hemolyzed blood [3]	Hemolyzed blood is a viable matrix for CYP2D6 phenotyping [3].
Collection Tube	Standard tubes (e.g., without gel separator)	Gel separator tubes can affect solanidine and OH-solanidine levels after <b>2 or more days</b> of storage [3].
Pre-processing Temperature	Keep samples on ice or at <b>4°C</b> during preparation [1].	Not specified in search results.
Long-term Storage	<b>-70°C</b> or <b>-80°C</b> [1]	Not specified in search results.
Extract Stability	Final sample extract in autosampler; stable for at least <b>7</b>	Not specified in search results.

Factor	Recommended Condition	Potential Issue & Reference
	days [3].	

## Sample Preparation & Analytical Workflows

The choice of sample preparation method depends on your sample matrix and analytical goals. Below are two validated protocols.

### Protocol 1: Protein Precipitation for Serum/Plasma

This quick method is used to phenotype CYP2D6 activity by measuring the ratio of OH-**solanidine** to **solanidine** [3].

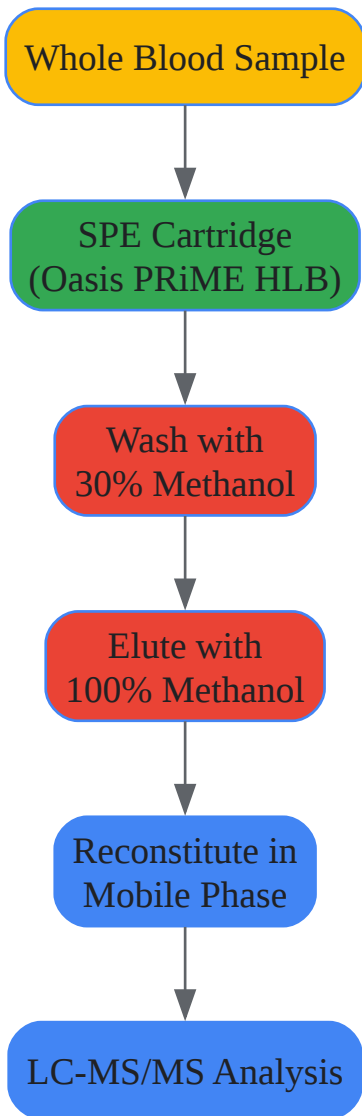
- **Step 1: Precipitate.** Mix a volume of serum, plasma, or hemolyzed blood with a larger volume of ice-cold **acetonitrile** (e.g., 100  $\mu$ L sample + 400  $\mu$ L acetonitrile) [1] [3].
- **Step 2: Separate.** Centrifuge the mixture (e.g., at 700 $\times$ g for 5 minutes at 4°C) to pellet the precipitated proteins [1].
- **Step 3: Recover.** Transfer the clean supernatant to a new vial for analysis [1]. It can be stored at 10°C prior to injection [1].

### Protocol 2: Solid-Phase Extraction (SPE) for Whole Blood or Complex Matrices

SPE provides a cleaner extract and is suitable for quantifying absolute levels of **solanidine** and its glycosides (like  $\alpha$ -solanine) in complex matrices like whole blood [4] [2].

- **Step 1: Prepare.** Mix 200  $\mu$ L of whole blood with an internal standard and 400  $\mu$ L of water [2].
- **Step 2: Load.** Apply the diluted sample directly to an **Oasis PRiME HLB** SPE cartridge. *No conditioning or equilibration is needed* [2].
- **Step 3: Wash.** Rinse the cartridge with 3 mL of **30% methanol** to remove impurities [2].
- **Step 4: Elute.** Pass 1 mL of **100% methanol** through the cartridge to collect the analytes [2].
- **Step 5: Concentrate.** Evaporate the eluate to dryness under a stream of nitrogen gas at 45°C. Reconstitute the residue in 200  $\mu$ L of mobile phase (e.g., 10 mM ammonium formate with 0.1% formic acid in methanol), centrifuge, and filter before analysis [2].

This workflow can be visualized as follows:



[Click to download full resolution via product page](#)

## Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Conditions

For precise quantification, the following LC-MS/MS parameters have been successfully used. The table below consolidates methods from different sample types.

Parameter	Method for CYP2D6 Phenotyping (Serum) [3]	Method for Glycoalkaloid Quantification (Whole Blood) [2]	Method for Potato Extracts [4]
Instrument	UHPLC-HRMS	UHPLC-MS/MS	LC-ESI/MS (Single Quad)
Column	Not specified in search results	Kinetex XB-C18 (100 x 2.1 mm, 2.6 µm)	Kinetex C18 (250 x 4.6 mm, 5 µm)
Mobile Phase A	Not specified in search results	10 mM ammonium formate + 0.1% formic acid in <b>water</b>	0.1% Formic acid in <b>water</b>
Mobile Phase B	Not specified in search results	10 mM ammonium formate + 0.1% formic acid in <b>methanol</b>	0.1% Formic acid in <b>acetonitrile</b>
Gradient	Not specified in search results	5-95% B (0-7 min), hold (7-8.5 min)	28-45% B (0-20 min), 45-90% B (20-21 min)
Ionization	Not specified in search results	ESI+	ESI+
Detection	High-Resolution MS	Tandem MS (MRM)	Single Ion Monitoring (SIM)

## Troubleshooting FAQs

### Q1: Why are my solanidine levels unexpectedly low or undetectable?

- **Low potato intake:** **Solanidine** is a dietary biomarker from potato consumption. Instruct study participants to maintain their normal potato diet before sampling [1] [5].
- **Drug interactions:** The presence of certain drugs, particularly potent **CYP2D6 inhibitors** like paroxetine or fluoxetine, can dramatically reduce the formation of **solanidine** metabolites. Review the patient's medication list [1] [6].

### Q2: What can cause variability in the OH-solanidine to solanidine ratio?

- **CYP2D6 phenotype:** This ratio is inherently linked to the individual's CYP2D6 metabolic capacity. Genetically poor metabolizers (gPM) will have a very low ratio, while ultrarapid metabolizers (gUM)

will have a high ratio [1].

- **Sample tube interference:** As noted in the storage conditions, using gel separator tubes can affect analyte levels. Switch to standard collection tubes [3].

### Q3: How can I improve my peak shape and sensitivity?

- **Cleaner extraction:** If using protein precipitation with dirty samples, consider switching to Solid-Phase Extraction (SPE) to reduce matrix effects [2].
- **Mobile phase modifiers:** Using volatile salts and acids like ammonium formate and formic acid can enhance ionization efficiency in positive ESI mode [4] [2].

#### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Solanidine is a sensitive and specific dietary biomarker for ... [pmc.ncbi.nlm.nih.gov]
2. Forensic analysis using ultra-high-performance liquid ... [link.springer.com]
3. Part of the validation needed for future implementation ... [oda.oslomet.no]
4. Liquid Chromatography Mass Spectrometry Quantification ... [pmc.ncbi.nlm.nih.gov]
5. Showing Compound Solanidine (FDB012098) [foodb.ca]
6. Isolation and Identification of 3,4-Seco-Solanidine-3,4-dioic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [solanidine storage conditions sample preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b576420#solanidine-storage-conditions-sample-preparation>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)